

Establishing certified reference materials for Uranium-236 analysis

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Compound of Interest		
Compound Name:	Uranium-236	
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A Guide to Certified Reference Materials for Uranium-236 Analysis

The accurate and precise measurement of **Uranium-236** (²³⁶U), a rare uranium isotope, is critical in various fields, including nuclear forensics, nonproliferation, environmental monitoring, and geochronology.[1][2] Given its low natural abundance, typically below one part per billion, highly sensitive analytical techniques are required for its quantification.[1] The reliability of these measurements hinges on the availability and proper use of certified reference materials (CRMs). This guide provides a comparison of available CRMs for ²³⁶U analysis, details the experimental protocols for their use, and outlines the process of establishing these crucial standards.

Comparison of Uranium-236 Certified Reference Materials

Several national and international organizations produce and distribute CRMs for uranium isotopic analysis. These materials are indispensable for instrument calibration, method validation, and ensuring the traceability of measurement results.[3][4] The choice of a specific CRM depends on the required ²³⁶U concentration range, the analytical technique employed, and the desired level of uncertainty.



Certified Reference Material	Issuing Body	Certified ²³⁶ U/ ²³⁸ U Ratio	Uncertainty	Matrix	Recommen ded Analytical Technique(s)
SRM 969	National Bureau of Standards (NBS)/NIST	Isotope abundances for ²³⁴ U/U, ²³⁶ U/U, and ²³⁸ U/U are given, but specific values for ²³⁶ U/ ²³⁸ U are not readily available in the provided snippets.	Overall uncertainty of the ²³⁵ U/U abundance is enlarged to 0.07% to include other possible measurement errors.	U₃O8 Powder	Gamma-ray counting, Thermal lonization Mass Spectrometry (TIMS), Uranium Hexafluoride Mass Spectrometry (UF ₆ MS)
CRM U196	NBL Program Office	n(²³⁶ U)/n(²³⁸ U) isotope amount ratio is a characterized property value.	Uncertainty for minor isotopes (234U and 236U) improved by a factor of 3 compared to previous CRMs.	Uranium Metal Solution	Not specified in snippets, but likely TIMS or ICP-MS.
IRMM-2019- 2029 Series	Joint Research Centre (JRC)	Certified for uranium isotopic composition, including	Not specified in snippets.	Uranium Nitrate Solution	Thermal Ionization Mass Spectrometry (TIMS), Gas Source Mass Spectrometry (GSMS)



IRMM-075 Series	Institute for Reference Materials and Measurement s (IRMM)	n(²³⁶ U)/n(²³⁸ U) isotope ratios varying from 10 ⁻⁴ to 10 ⁻⁹ .[5]	Certified with an extended relative uncertainty of 0.016% (k=2) for the IRMM- 3636 double spike.[6]	Not specified in snippets.	TIMS, Inductively Coupled Plasma Mass Spectrometry (ICP-MS), Accelerator Mass Spectrometry (AMS), Resonance Ionization Mass Spectrometry (RIMS)[5]
CRM C112-A and CRM 145	Not specified in snippets.	Estimated to be $<5 \times 10^{-9}$. [7]	Not specified in snippets.	Uranium Metal and Uranium Assay Standard Solution	Thermal Ionization Mass Spectrometry (TIMS)

The Role of In-House and Alternative Reference Materials

While CRMs provide the highest level of accuracy and traceability, their availability can be limited, especially for very low ²³⁶U concentrations relevant to environmental studies.[1] Consequently, many laboratories develop their own in-house reference materials or rely on "community accepted" standards.[1] These are often natural samples that have been extensively characterized by multiple laboratories. While not formally certified, these materials are crucial for routine quality control and inter-laboratory comparisons.[3] For instance, the University of Notre Dame has developed a new series of ²³⁶U isotopic standards, the USRM series, to calibrate systems for low-level ²³⁶U/²³⁸U measurements.[1]

Experimental Protocols for Uranium-236 Analysis



The certification of ²³⁶U CRMs and their subsequent use in analysis involves sophisticated mass spectrometry techniques. The choice of method depends on the ²³⁶U concentration, the required precision, and the sample matrix.

Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a high-precision technique widely used for the certification of uranium isotopic CRMs. [7][8]

Methodology:

- Sample Preparation: A small amount of the uranium sample is loaded onto a metal filament (e.g., rhenium).
- Ionization: The filament is heated in a high-vacuum environment, causing the uranium to ionize.
- Mass Separation: The ions are accelerated and passed through a magnetic field, which separates them based on their mass-to-charge ratio.
- Detection: The separated ion beams are collected by detectors (e.g., Faraday cups or electron multipliers), and their intensities are measured to determine the isotopic ratios.
- Mass Discrimination Correction: To improve accuracy, mass discrimination effects are
 corrected using isotopic standards or by employing methods like the Modified Total
 Evaporation (MTE) technique.[7][8] The MTE method involves interrupting the total
 evaporation process to correct for background from peak tailing and to recalibrate detectors.
 [7]

Accelerator Mass Spectrometry (AMS)

AMS is the most sensitive technique for measuring ultra-trace levels of 236 U, with detection limits in the range of 236 U/ 238 U = $1x10^{-12}$ to $1x10^{-14}$.[1]

Methodology:

 Sample Preparation: The uranium sample is chemically purified and converted into a solid form suitable for ion source sputtering.

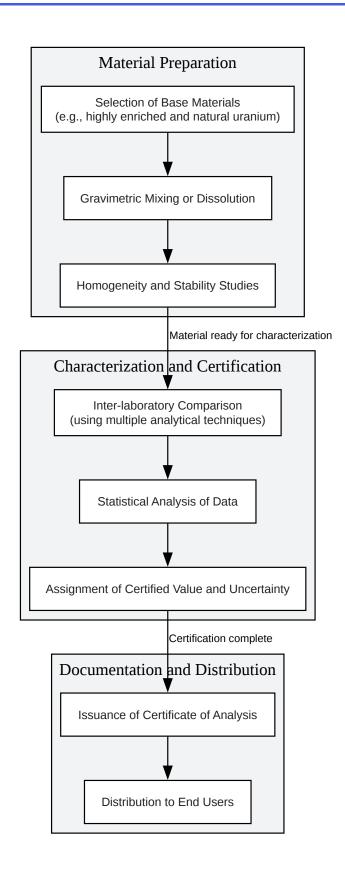


- Ion Generation: The solid sample is bombarded with a beam of ions (e.g., Cs+) to produce negative ions.
- Acceleration: The negative ions are accelerated to high energies (MeV range) in a tandem accelerator.
- Interference Removal: At the high-energy terminal of the accelerator, the ions pass through a stripper gas or foil, which removes electrons and breaks up molecular isobars that could interfere with the ²³⁶U measurement.
- Mass and Energy Analysis: The resulting positive ions are further analyzed by magnetic and electrostatic analyzers to separate ²³⁶U from other isotopes and background ions.
- Detection: The ²³⁶U ions are counted in a sensitive detector (e.g., a gas ionization detector or a solid-state detector).

Establishing Certified Reference Materials

The process of establishing a CRM is a meticulous and well-documented procedure to ensure its accuracy, homogeneity, and stability.





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